

# improving the solubility of 1-Methylnicotinamide chloride for experiments

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## Compound of Interest

Compound Name: TRIA-662

Cat. No.: B1211872

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## Technical Support Center: 1-Methylnicotinamide Chloride (1-MNA)

This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) to improve the solubility of 1-Methylnicotinamide chloride (1-MNA) for experimental use.

## Frequently Asked Questions (FAQs)

Q1: What is 1-Methylnicotinamide chloride (1-MNA) and what is its appearance?

A1: 1-Methylnicotinamide chloride is the chloride salt form of 1-MNA, a metabolite of nicotinamide (Vitamin B3).[1] It is typically supplied as a white to off-white or beige crystalline powder.[2][3][4]

Q2: What is the general solubility of 1-MNA?

A2: 1-MNA is a water-soluble compound.[4] Its solubility can vary depending on the solvent and the pH. It is very soluble in water, soluble in methanol, and practically insoluble in dichloromethane and 2-propanol.

Q3: I am having trouble dissolving 1-MNA in my desired solvent. What should I do?

A3: If you are encountering solubility issues, consider the following troubleshooting steps:

- **Verify the Solvent:** Ensure you are using a recommended solvent. Water, phosphate-buffered saline (PBS), and methanol are good starting points. Avoid using DMSO, as 1-MNA is reported to be insoluble in it, and moisture-absorbing DMSO can further reduce solubility.
- **Check Concentration:** The desired concentration might be exceeding the solubility limit in the chosen solvent. Refer to the solubility data table below to ensure you are working within the appropriate concentration range.
- **Use Gentle Heating:** A hot water bath can be used to aid in dissolving the compound. However, be cautious with temperature to avoid degradation.
- **Increase Agitation:** Techniques like vortexing or sonication (ultrasound) can help facilitate dissolution.
- **pH Adjustment:** For aqueous solutions, the pH can influence solubility. While the solubility in PBS (pH 7.2) is approximately 10 mg/mL, adjusting the pH might be necessary for specific experimental needs.

Q4: What is the recommended storage condition for 1-MNA powder and its solutions?

A4: The crystalline solid form of 1-MNA is stable for at least four years when stored at -20°C. It is recommended to store aqueous solutions for no more than one day. For stock solutions in solvents, it is advised to aliquot them to avoid repeated freeze-thaw cycles. Stock solutions can be stored for up to one year at -80°C and for one month at -20°C in a suitable solvent.

## Solubility Data

The following table summarizes the solubility of 1-Methylnicotinamide chloride in various solvents.

Solvent	Solubility	Source
Water	855 mg/mL	
Water	667 mg/mL	
Water	35 mg/mL	
Water	15 mg/mL (clear solution)	
Phosphate-Buffered Saline (PBS, pH 7.2)	~10 mg/mL	
Methanol	33 mg/mL	
Dimethylformamide (DMF)	~15 mg/mL	
Ethanol	~2.5 mg/mL	
2-Propanol	~1.3 mg/mL (practically insoluble)	
Dichloromethane	< 0.1 mg/mL (practically insoluble)	
Dimethyl sulfoxide (DMSO)	Insoluble	

Note: The reported solubility values may vary between different sources and batches of the compound.

## Experimental Protocols

### Protocol 1: Preparation of a 10 mg/mL 1-MNA Stock Solution in PBS (pH 7.2)

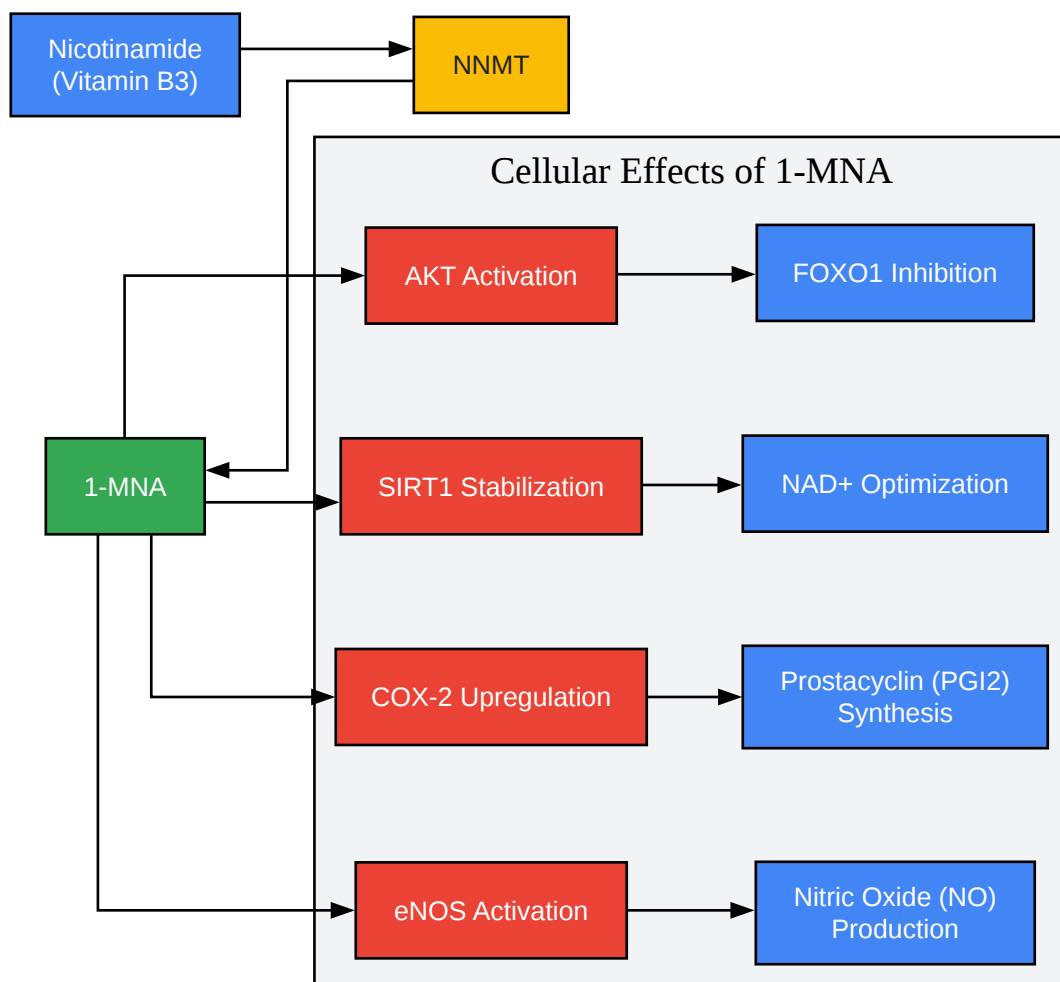
- Materials:
  - 1-Methylnicotinamide chloride powder
  - Phosphate-Buffered Saline (PBS), pH 7.2
  - Sterile conical tube or vial

- Vortex mixer
- (Optional) Sonicator or water bath
- Procedure:
  1. Weigh the desired amount of 1-MNA powder. For example, for 1 mL of a 10 mg/mL solution, weigh 10 mg of 1-MNA.
  2. Transfer the powder to a sterile conical tube.
  3. Add the appropriate volume of PBS (pH 7.2).
  4. Vortex the solution vigorously for 1-2 minutes.
  5. If the powder is not fully dissolved, use a sonicator for 5-10 minutes or gently warm the solution in a water bath (not exceeding 37°C) with intermittent vortexing until the solid is completely dissolved.
  6. Sterile filter the solution through a 0.22 µm filter if required for your experiment.
  7. Use the solution immediately or store it at 4°C for no longer than one day. For longer storage, aliquoting and freezing at -20°C or -80°C is recommended, though stability in aqueous solution is limited.

## Visualizations

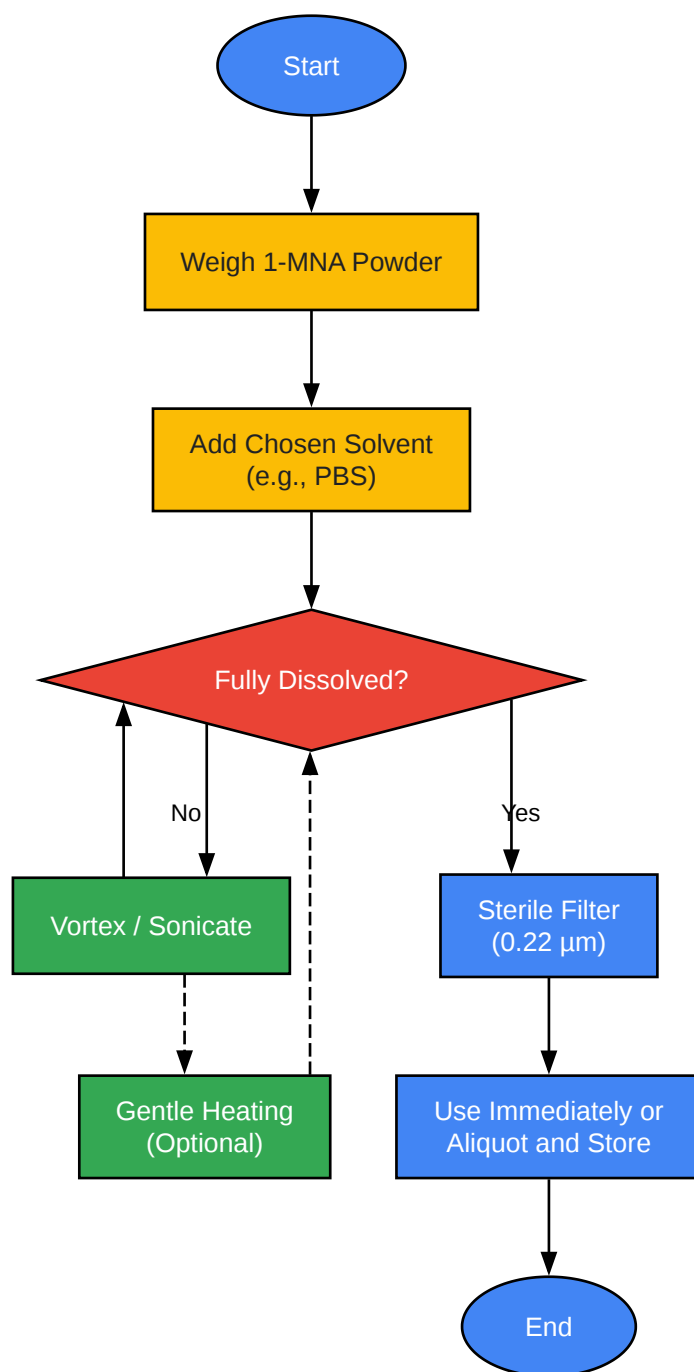
### Signaling Pathways and Experimental Workflow

The following diagrams illustrate key signaling pathways involving 1-MNA and a general workflow for preparing 1-MNA solutions for experiments.



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Figure 1: Simplified signaling pathways influenced by 1-MNA.



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Figure 2: Experimental workflow for preparing 1-MNA solutions.

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## References

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